

Ethanamine phosphate buffer recipe for specific pH ranges.

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Compound of Interest

Compound Name: *ethanamine;phosphoric acid*

Cat. No.: *B15126478*

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An ethanamine phosphate buffer is a useful buffer system for maintaining alkaline conditions in various biochemical and pharmaceutical applications. Its effectiveness is centered around the pKa of ethanamine, which is approximately 10.67, making it suitable for experiments requiring a stable pH in the range of 9.5 to 11.5.^[1] This buffer is prepared by combining a stock solution of ethanamine (a weak base) with a stock solution of phosphoric acid (a strong acid which acts as the titrant).

This document provides detailed protocols for the preparation of ethanamine phosphate buffers and illustrates common laboratory workflows where such a buffer is essential.

Data Presentation

For reproducible and accurate buffer preparation, it is recommended to first prepare concentrated stock solutions and then mix them to achieve the desired pH and final concentration.

Table 1: Preparation of 1.0 M Stock Solutions

Component	Reagent Details	Molecular Weight (g/mol)	Amount for 1 L of 1.0 M Solution
Ethanamine	Ethanamine (70% in H ₂ O), density ~0.81 g/mL	45.08	~80.5 mL
Phosphoric Acid	Phosphoric Acid (85% in H ₂ O), density ~1.685 g/mL	98.00	~67.5 mL

Table 2: Volumetric Recipes for 100 mL of 0.1 M Ethanamine Phosphate Buffer

Target pH	Volume of 1.0 M Ethanamine (mL)	Volume of 1.0 M Phosphoric Acid (mL)	Deionized Water (mL)
9.5	10.0	~6.4	to 100 mL
10.0	10.0	~4.3	to 100 mL
10.5	10.0	~2.2	to 100 mL
11.0	10.0	~0.9	to 100 mL
11.5	10.0	~0.3	to 100 mL

Note: The volumes of phosphoric acid are approximate. Always use a calibrated pH meter for final pH adjustment.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

1.1: Preparation of 1.0 M Ethanamine Stock Solution

- Working in a chemical fume hood, carefully measure approximately 80.5 mL of 70% ethanamine solution.
- In a 1 L volumetric flask, add approximately 800 mL of deionized water.

- Slowly add the measured ethanamine to the water while gently stirring.
- Allow the solution to return to room temperature.
- Add deionized water to bring the final volume to the 1 L mark.
- Cap the flask and invert several times to ensure thorough mixing. Store in a tightly sealed bottle at 4°C.

1.2: Preparation of 1.0 M Phosphoric Acid Stock Solution

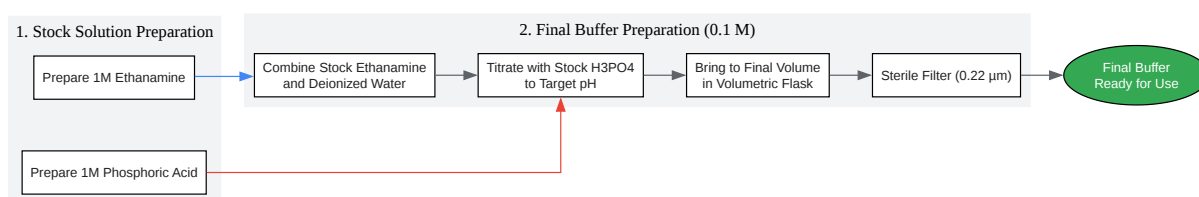
- Working in a chemical fume hood, carefully measure approximately 67.5 mL of 85% phosphoric acid.
- In a 1 L volumetric flask, add approximately 800 mL of deionized water.
- Caution: Slowly and carefully add the concentrated phosphoric acid to the water while stirring. This is an exothermic reaction that will generate heat.
- Allow the solution to cool completely to room temperature.
- Add deionized water to bring the final volume to the 1 L mark.
- Cap the flask and invert to mix. Store at room temperature.

Protocol 2: Preparation of 0.1 M Ethanamine Phosphate Buffer (pH 10.5)

- Calibrate a pH meter according to the manufacturer's instructions using standard buffers (e.g., pH 7.0 and pH 10.0).
- In a 200 mL beaker, add 10.0 mL of the 1.0 M ethanamine stock solution.
- Add approximately 80 mL of deionized water.
- Place the beaker on a magnetic stir plate with a stir bar and begin gentle stirring.
- Immerse the calibrated pH electrode into the solution.

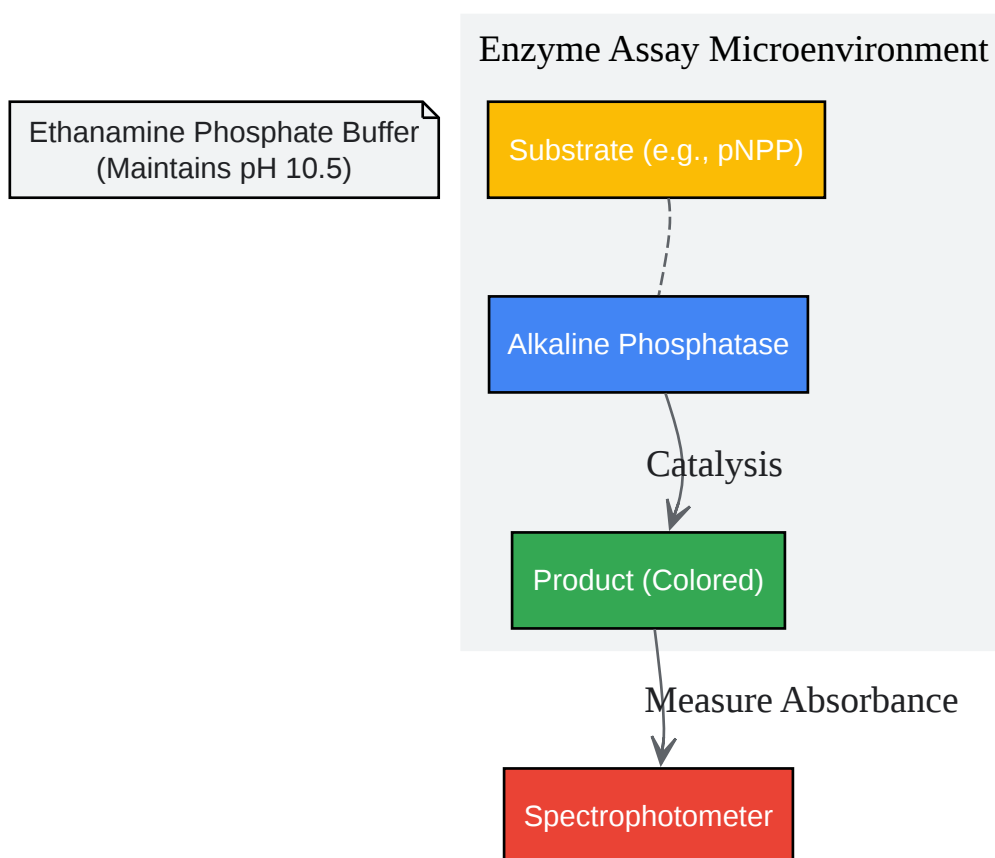
- Slowly add the 1.0 M phosphoric acid stock solution dropwise while monitoring the pH. For a target pH of 10.5, this will require approximately 2.2 mL.
- Stop adding acid once the pH meter reads 10.50. If you overshoot the target pH, you can add a small amount of the ethanamine stock solution to readjust.
- Once the target pH is stable, transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinse to the volumetric flask.
- Carefully add deionized water to bring the final volume to the 100 mL mark.
- Cap the flask and invert several times to ensure homogeneity.
- For applications requiring sterility, filter the buffer through a 0.22 μm sterile filter. Store at 4°C.

Visualizations



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Caption: Standard laboratory workflow for preparing sterile ethanamine phosphate buffer.



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Caption: Use of ethanamine phosphate buffer in an alkaline phosphatase enzyme assay.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Ethanamine phosphate buffer recipe for specific pH ranges.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15126478#ethanamine-phosphate-buffer-recipe-for-specific-ph-ranges]

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